

Introduction: Defining 1-Isobutyl-3-methylcyclopentane

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Compound of Interest

Compound Name: 1-Isobutyl-3-methylcyclopentane

CAS No.: 29053-04-1

Cat. No.: B15387980

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1-Isobutyl-3-methylcyclopentane is a saturated cycloalkane with the chemical formula $C_{10}H_{20}$. As a ten-carbon aliphatic cyclic hydrocarbon, its physical properties are primarily governed by van der Waals intermolecular forces, consistent with its nonpolar nature. Its formal IUPAC name is 1-methyl-3-(2-methylpropyl)cyclopentane.^[1] This guide provides a comprehensive overview of its known physical properties, leveraging computed data due to a scarcity of published experimental values. Furthermore, it outlines the established experimental protocols for the empirical determination of these core characteristics, providing a framework for researchers aiming to characterize this compound.

Molecular Identity and Structure

Correctly identifying a chemical compound is the foundational step for any scientific investigation. The primary identifiers for **1-Isobutyl-3-methylcyclopentane** are its CAS number and molecular formula.

- IUPAC Name: 1-methyl-3-(2-methylpropyl)cyclopentane^[1]
- CAS Number: 29053-04-1^[1]

- Molecular Formula: C₁₀H₂₀[1]
- Synonyms: Cyclopentane, 1-methyl-3-(2-methylpropyl)-[1]

The arrangement of atoms in **1-Isobutyl-3-methylcyclopentane** is crucial for understanding its physical behavior, including its boiling point and density.

Caption: 2D Molecular Structure of **1-Isobutyl-3-methylcyclopentane**.

Summary of Physical Properties

The following table summarizes the key physical properties of **1-Isobutyl-3-methylcyclopentane**. It is critical to note that most publicly available data for this specific compound are computationally derived. These values provide reliable estimates but should be confirmed through empirical measurement for applications requiring high precision.

Physical Property	Value	Data Type	Source
Molecular Weight	140.27 g/mol	Computed	PubChem[1]
Molecular Formula	C ₁₀ H ₂₀	---	PubChem[1]
Boiling Point	Not available	Experimental	---
Melting Point	Not available	Experimental	---
Density	Not available	Experimental	---
XLogP3-AA	4.5	Computed	PubChem[1]

Note on Data Availability: The lack of experimentally determined values for boiling point, melting point, and density in common chemical databases highlights a gap in the characterization of this compound. The protocols detailed in the subsequent sections are presented as the standard methodologies to obtain these crucial data points. For context, a structural isomer, *cis*-1-Butyl-3-methylcyclopentane, has a computationally predicted boiling point of 165.7 °C (438.8 K).[2] While not directly applicable, this value suggests the approximate temperature range for the boiling point of **1-Isobutyl-3-methylcyclopentane**.

Experimental Protocols for Physical Property Determination

For researchers and drug development professionals, the empirical determination of physical properties is essential for process design, quality control, and regulatory compliance. The following sections provide detailed, self-validating protocols for measuring boiling point and density.

Protocol 1: Boiling Point Determination via the Capillary Method

This method is a reliable micro-scale technique for determining the boiling point of a liquid. The underlying principle is that a liquid boils when its vapor pressure equals the surrounding atmospheric pressure.^[3]

Causality and Principle: By heating the sample, we increase its vapor pressure. Air trapped in the inverted capillary is displaced by the sample's vapor.^[3] A continuous stream of bubbles indicates that the vapor pressure inside the capillary has exceeded the external pressure. Upon cooling, the vapor pressure drops. The precise moment when the external pressure overcomes the internal vapor pressure, causing the liquid to be drawn back into the capillary, marks the temperature at which the vapor pressure equals the atmospheric pressure—the boiling point.^[3]
^[4]

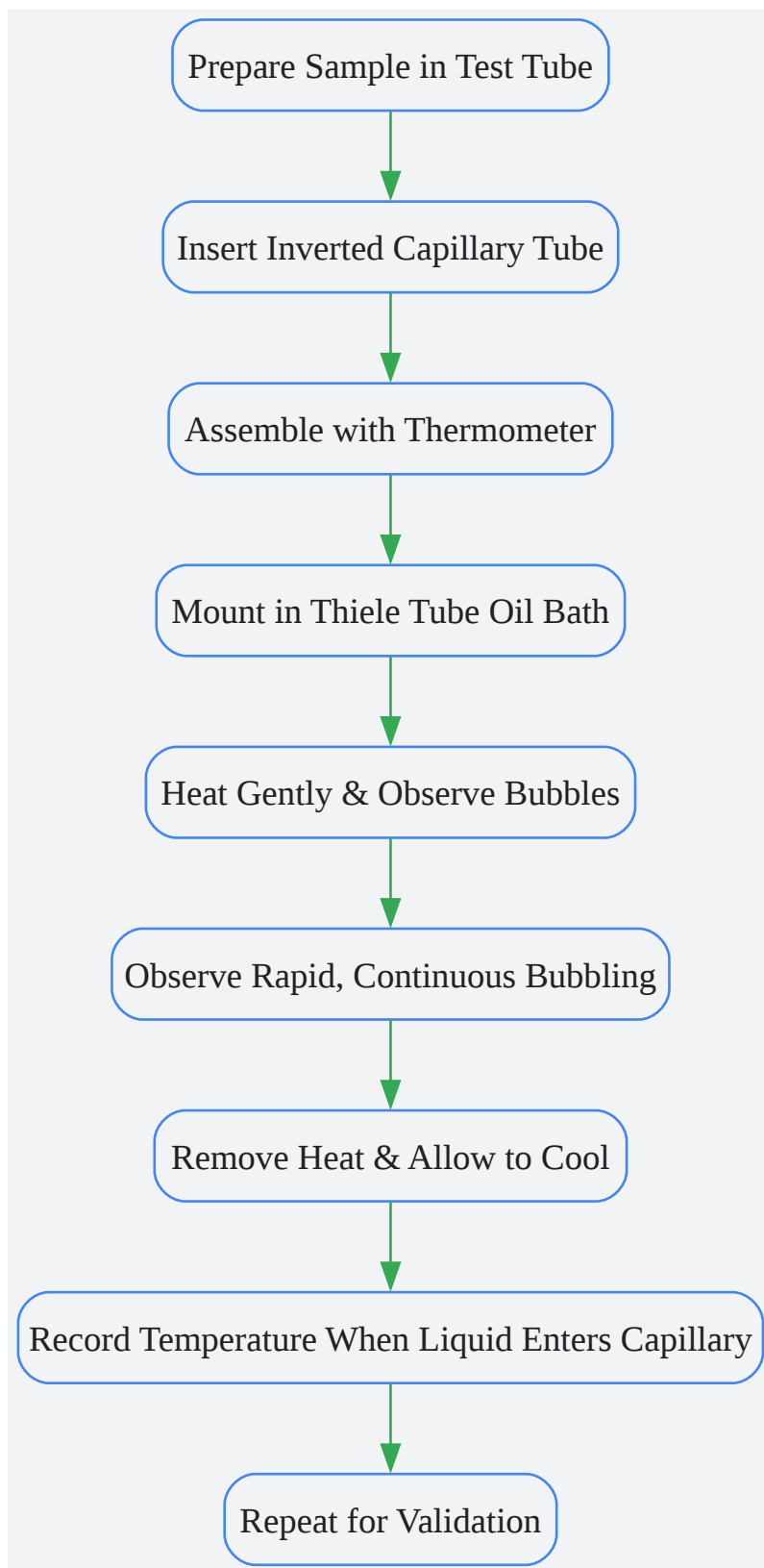
Apparatus and Reagents:

- Sample of **1-Isobutyl-3-methylcyclopentane**
- Thiele tube or similar oil bath apparatus
- High-boiling mineral oil or paraffin oil
- Thermometer (-10 to 200 °C range)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)

- Rubber band or wire for attachment
- Heating source (Bunsen burner or hot plate)
- Stand and clamp

Step-by-Step Methodology:

- **Sample Preparation:** Add approximately 0.5 mL of **1-Isobutyl-3-methylcyclopentane** into the small test tube.
- **Capillary Insertion:** Place the capillary tube, with its open end down, into the test tube containing the liquid sample.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band. Ensure the sample is level with the thermometer bulb.
- **Mounting:** Secure the thermometer assembly in the Thiele tube using a clamp, ensuring the setup is not touching the glass walls. The heat-transfer oil should cover the sample but remain below the opening of the test tube.
- **Heating:** Gently heat the side arm of the Thiele tube.^[4] The design of the tube promotes convection currents, ensuring uniform heat distribution.
- **Observation (Heating Phase):** As the temperature rises, a slow stream of bubbles will emerge from the capillary tip. Continue gentle heating until a rapid and continuous stream of bubbles is observed. This ensures the air has been fully replaced by the substance's vapor.
- **Observation (Cooling Phase):** Remove the heat source and allow the apparatus to cool slowly.
- **Boiling Point Recording:** Carefully observe the capillary tube. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.^[4] Record this temperature.
- **Validation:** For accuracy, allow the apparatus to cool further, then reheat to repeat the determination. Consistent readings validate the result.



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Caption: Workflow for Boiling Point Determination.

Protocol 2: Density Determination

Density is a fundamental physical property defined as the mass of a substance per unit volume ($D = m/v$).^[5] Its determination is straightforward but requires precise measurements of both mass and volume.

Causality and Principle: The density of a liquid is determined by the mass of its molecules and how closely they are packed.^[5] By accurately weighing a precisely measured volume of the liquid, its density can be calculated. This protocol is self-validating through repeated measurements to ensure precision.

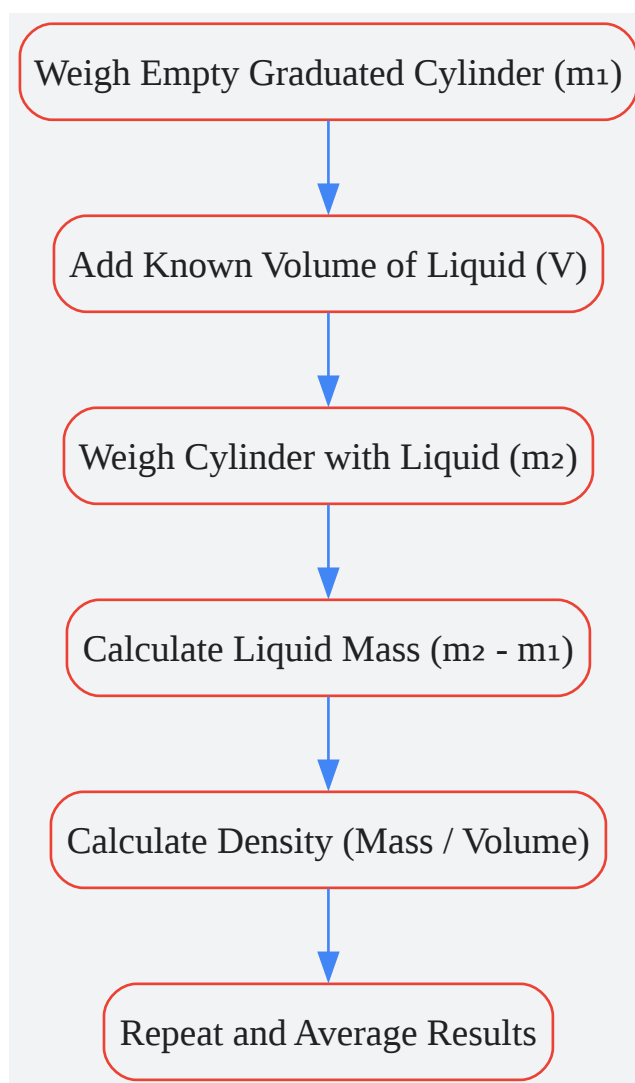
Apparatus and Reagents:

- Sample of **1-Isobutyl-3-methylcyclopentane**
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer for higher accuracy
- Analytical balance (readable to at least 0.001 g)
- Thermometer

Step-by-Step Methodology:

- **Measure Mass of Empty Container:** Place a clean, dry graduated cylinder on the analytical balance and tare it, or record its mass (m_1).^{[6][7]}
- **Measure Volume of Liquid:** Carefully add a specific volume of **1-Isobutyl-3-methylcyclopentane** to the graduated cylinder (e.g., 10.0 mL). Read the volume from the bottom of the meniscus. Record this volume (V).
- **Measure Mass of Container and Liquid:** Place the graduated cylinder containing the liquid on the analytical balance and record the total mass (m_2).^{[6][7]}
- **Record Temperature:** Measure and record the temperature of the liquid, as density is temperature-dependent.
- **Calculation:**

- Calculate the mass of the liquid: $m_{\text{liquid}} = m_2 - m_1$.^[7]
- Calculate the density: $\text{Density} = m_{\text{liquid}} / V$.^[8]
- Validation: Repeat the procedure at least two more times and calculate the average density.
^[6] Consistent results indicate a reliable measurement.



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Caption: Workflow for Density Determination.

Spectroscopic Data

While not physical properties in the classical sense, spectroscopic data are crucial identifiers. The PubChem database indicates the availability of the following spectral information for **1-Isobutyl-3-methylcyclopentane**:

- Gas Chromatography-Mass Spectrometry (GC-MS): Available data can be used to determine its retention time under specific chromatographic conditions and its mass fragmentation pattern, which is a molecular fingerprint.[\[1\]](#)
- ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy: Data is available, which helps in confirming the carbon skeleton of the molecule.[\[1\]](#)
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available, which can identify the characteristic C-H stretching and bending vibrations of the alkane structure.[\[1\]](#)

Conclusion

1-Isobutyl-3-methylcyclopentane is a compound with well-defined computed properties and a clear molecular structure. However, a notable lack of published experimental data for its fundamental physical properties, such as boiling point and density, necessitates empirical determination for research and development applications. The standardized, validated protocols provided in this guide offer a clear pathway for scientists to obtain these critical values, ensuring data integrity and advancing the scientific understanding of this compound.

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